

An In-depth Technical Guide to the Chemical Structure and Synthesis of DCDAPH

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Compound of Interest

Compound Name:	DCDAPH
CAS No.:	136822-54-3
Cat. No.:	B2859634

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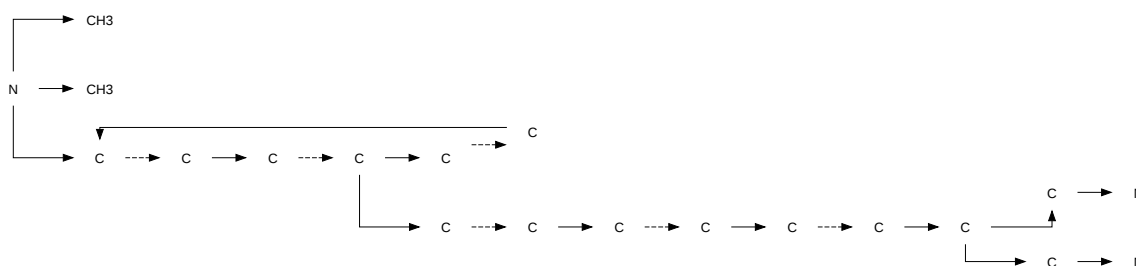
Abstract

DCDAPH, also known as DANIR-2c, is a far-red fluorescent probe chemically identified as 1,1-dicyano-6-(4-N,N-dimethylaminophenyl)-1,3,5-hexatriene. It has garnered significant attention in the field of neuroscience for its utility in the detection and imaging of amyloid-beta ($A\beta$) aggregates, which are pathological hallmarks of Alzheimer's disease. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and a detailed synthesis protocol for **DCDAPH**. The information presented herein is intended to support researchers in the application and further development of this valuable molecular tool.

Chemical Structure and Physicochemical Properties

DCDAPH is a small organic molecule with a donor- π -acceptor (D- π -A) architecture, which is common for fluorescent probes. The N,N-dimethylaminophenyl group acts as the electron donor, the hexatriene chain constitutes the π -bridge, and the dicyanovinyl group serves as the electron acceptor. This structure is responsible for its characteristic photophysical properties.

A two-dimensional representation of the **DCDAPH** chemical structure is provided below:



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Caption: Chemical structure of **DCDAPH**.

Table 1: Physicochemical Properties of **DCDAPH**

Property	Value	Reference
Chemical Name	1,1-dicyano-6-(4-N,N-dimethylaminophenyl)-1,3,5-hexatriene	
Alias	DANIR-2c	
Molecular Formula	C ₁₆ H ₁₅ N ₃	
Molecular Weight	249.31 g/mol	
Appearance	Dark purple solid	
Excitation Wavelength (λ_{ex})	597 nm (in PBS)	[1]
Emission Wavelength (λ_{em})	665 nm (in PBS)	[1]
Binding Affinity (Kd) for A β 1-42 aggregates	27 nM	
Inhibition Constant (Ki) for A β 1-42 aggregates	37 nM	[1]

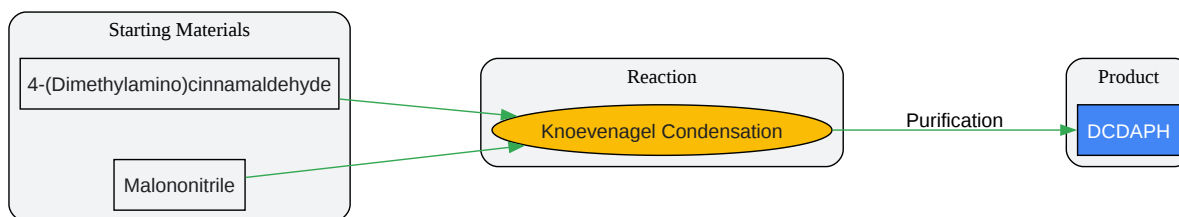
Synthesis of DCDAPH

The synthesis of **DCDAPH** is typically achieved through a Knoevenagel condensation reaction. This reaction involves the base-catalyzed condensation of an active methylene compound (malononitrile) with a carbonyl compound (an aldehyde). The likely precursor for the hexatriene chain is a cinnamaldehyde derivative.

Proposed Synthetic Pathway

The synthesis of **DCDAPH** can be envisioned as a two-step process starting from 4-(dimethylamino)benzaldehyde. First, a Wittig or Horner-Wadsworth-Emmons reaction could be employed to extend the aldehyde to a cinnamaldehyde derivative. This intermediate would then undergo a Knoevenagel condensation with malononitrile to yield the final product, **DCDAPH**.

A simplified logical workflow for the synthesis is illustrated below:



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Caption: Logical workflow for the synthesis of **DCDAPH**.

Detailed Experimental Protocol

While a specific, peer-reviewed, step-by-step synthesis protocol for **DCDAPH** is not readily available in the public domain, a general procedure based on the principles of the Knoevenagel condensation can be outlined. Researchers should note that optimization of reaction conditions, including solvent, base, temperature, and reaction time, may be necessary to achieve a good yield and purity of the final product.

Materials:

- 4-(Dimethylamino)cinnamaldehyde
- Malononitrile
- Piperidine (or another suitable base catalyst)
- Ethanol (or another suitable solvent)
- Standard laboratory glassware and purification apparatus (e.g., for recrystallization or column chromatography)

Procedure:

- **Dissolution of Reactants:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-(dimethylamino)cinnamaldehyde (1 equivalent) and malononitrile (1-1.2 equivalents) in a suitable solvent such as ethanol.
- **Addition of Catalyst:** To the stirred solution, add a catalytic amount of a base, such as piperidine (e.g., a few drops).
- **Reaction:** Heat the reaction mixture to reflux and monitor the progress of the reaction by thin-layer chromatography (TLC). The reaction time will vary depending on the specific conditions but can range from a few hours to overnight.
- **Isolation of Crude Product:** Upon completion of the reaction (as indicated by TLC), cool the mixture to room temperature. The product may precipitate out of the solution. If so, collect the solid by filtration. If not, the solvent can be removed under reduced pressure to yield the crude product.
- **Purification:** The crude **DCDAPH** should be purified to remove unreacted starting materials and byproducts. Recrystallization from a suitable solvent system (e.g., ethanol/water) or column chromatography on silica gel are common purification methods for this type of compound.
- **Characterization:** The identity and purity of the synthesized **DCDAPH** should be confirmed by analytical techniques such as ^1H NMR, ^{13}C NMR, mass spectrometry, and melting point determination.

Applications

DCDAPH is primarily used as a fluorescent probe for the detection of $\text{A}\beta$ aggregates. Its far-red emission is advantageous for in vitro and in vivo imaging as it minimizes interference from autofluorescence of biological tissues. Key applications include:

- **Fluorescent staining of $\text{A}\beta$ plaques in brain tissue sections:** **DCDAPH** can be used in histopathology to visualize the morphology and distribution of amyloid plaques.
- **In vivo imaging of $\text{A}\beta$ aggregates in animal models:** The near-infrared properties of **DCDAPH** make it suitable for non-invasive imaging of amyloid pathology in living animals, which is crucial for preclinical studies of Alzheimer's disease.

Conclusion

DCDAPH is a valuable tool for researchers studying Alzheimer's disease and other neurodegenerative disorders associated with amyloid aggregation. This guide has provided a detailed overview of its chemical structure, key physicochemical properties, and a generalized synthesis protocol. The provided information aims to facilitate the use and potential modification of **DCDAPH** in various research applications. It is important to re-emphasize that the provided synthesis protocol is a general guideline, and optimization by individual researchers is recommended to ensure the desired product quality and yield.

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References

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